

An In-depth Technical Guide to Ethyl 4-(4-oxocyclohexyl)benzoate

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Compound of Interest

Compound Name: Ethyl 4-(4-oxocyclohexyl)benzoate

Cat. No.: B1602899

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information regarding the physicochemical properties of **Ethyl 4-(4-oxocyclohexyl)benzoate**, a compound of interest in various research and development applications.

Physicochemical Data

The fundamental molecular properties of **Ethyl 4-(4-oxocyclohexyl)benzoate** are summarized below. These data are critical for experimental design, analytical method development, and computational modeling.

Property	Value	Source
Molecular Formula	C15H18O3	[1] [2]
Molecular Weight	246.30 g/mol	[1]
CAS Registry Number	433211-87-1	[1] [2]

Experimental Protocols

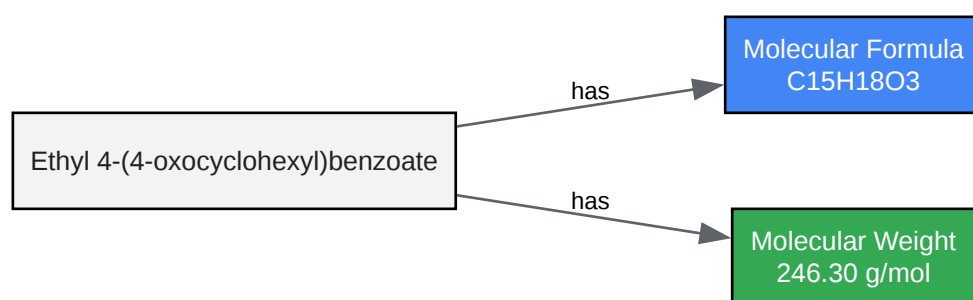
Detailed experimental protocols for the synthesis and analysis of **Ethyl 4-(4-oxocyclohexyl)benzoate** are typically proprietary or published in peer-reviewed literature.

Researchers should consult relevant chemical synthesis databases and scientific journals for specific methodologies. A general workflow for characterization would involve:

- **Synthesis:** Organic synthesis routes, often involving esterification and cyclohexanone functionalization.
- **Purification:** Techniques such as column chromatography or recrystallization to achieve high purity.
- **Structural Elucidation:** Spectroscopic methods including ^1H NMR, ^{13}C NMR, and Mass Spectrometry to confirm the chemical structure.
- **Purity Analysis:** High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) to determine the purity of the compound.

Logical Relationship Diagram

The following diagram illustrates the relationship between the compound's name and its fundamental chemical properties.



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Caption: Chemical Identity of **Ethyl 4-(4-oxocyclohexyl)benzoate**.

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References

- 1. labshake.com [labshake.com]
- 2. Page loading... [guidechem.com]
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